Large-scale synthesis of 6-Bromo-7-methoxyquinoline

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Compound of Interest

Compound Name:	*6-Bromo-7-methoxyquinoline*
CAS No.:	*1620515-86-7*
Cat. No.:	*B1382755*

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Application Note: Scaled-Up Synthesis of **6-Bromo-7-methoxyquinoline** Scaffolds

Executive Summary

This Application Note details the large-scale synthesis of **6-Bromo-7-methoxyquinoline** derivatives, specifically focusing on the 4-hydroxy and 4-chloro intermediates. These scaffolds are critical precursors for Type I/II kinase inhibitors, most notably Lenvatinib (E7080).

While the traditional Skraup synthesis (using glycerol/sulfuric acid/acrolein) yields the quinoline core directly, it is historically plagued by violent exotherms and "tarry" impurity profiles unsuitable for GMP manufacturing. This guide presents the Modified Gould-Jacobs / Meldrum's Acid Protocol. This route is selected for its superior regioselectivity, safety profile on kilogram scales, and high yield (>75% overall).

Key Performance Indicators (KPIs):

- Target Purity: >99.5% (HPLC)
- Overall Yield: ~75-80% (2 steps)

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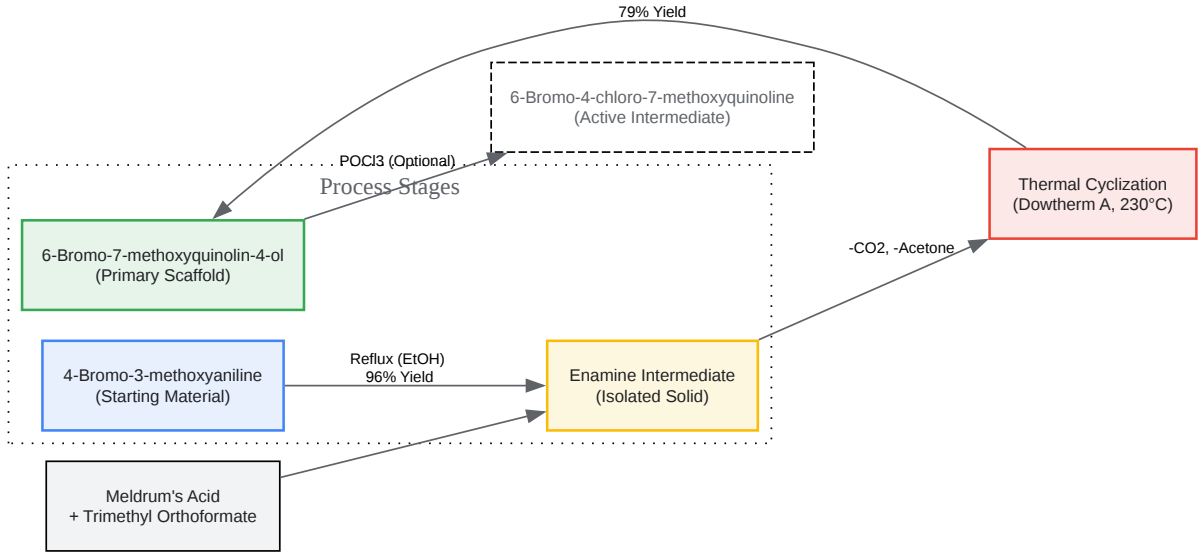
- Safety Profile: Eliminates acrolein generation; controlled thermal cyclization.

Retrosynthetic Analysis & Route Selection

To synthesize the 6,7-disubstituted quinoline core, the choice of starting material dictates the regiochemistry.

- Starting Material:4-Bromo-3-methoxyaniline.[1]
  - Rationale: The methoxy group at the meta position (relative to the amine) directs the cyclization to the para position (relative to the methoxy) due to electronic activation and steric factors, securing the 7-methoxy-6-bromo substitution pattern.
- Cyclization Strategy: Condensation with Meldrum's acid followed by high-temperature decarboxylative cyclization.

Mechanism & Pathway Diagram



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Caption: Figure 1. Synthetic pathway from aniline precursor to the quinoline scaffold via Meldrum's acid condensation.[2]

Detailed Experimental Protocols

Phase 1: Enamine Formation (Condensation)

This step creates the carbon framework required for the heterocyclic ring.

Reagents:

Reagent	Equiv.	Role	Hazard Note
4-Bromo-3-methoxyaniline	**1.0**	**Substrate**	**Irritant**
Meldrum's Acid	1.2	Carbon Source	Moisture sensitive
Trimethyl Orthoformate (TMOF)	9.0	Linker/Solvent	Flammable

| Ethanol | Vol. | Co-solvent | Flammable |

Protocol:

- Setup: Equip a reactor (glass-lined or stainless steel) with a reflux condenser and overhead stirrer.
- Activation: Charge Meldrum's acid (1.2 eq) and TMOF (9.0 eq). Heat to 105°C and reflux for 1 hour. Note: This pre-forms the methoxymethylene derivative.
- Addition: Cool slightly (to ~80°C) and charge 4-Bromo-3-methoxyaniline (1.0 eq).
- Reaction: Reflux at 105°C for 2–3 hours. Monitor by HPLC (Disappearance of aniline).
- Workup: Cool the suspension to 20°C. The product (Enamine) will precipitate as a solid.

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- Isolation: Filter the solid. Wash the cake with cold Methanol (2x bed volume).
- Drying: Vacuum dry at 45°C.
  - Expected Yield: >95%[1][3][4]
  - Appearance: Off-white to pale yellow solid.

Phase 2: Thermal Cyclization (The Critical Step)

This step involves high-temperature decarboxylation. Safety Warning: This reaction generates copious amounts of acetone and CO_2 gas. The reactor venting system must be sized appropriately to prevent over-pressurization.

Reagents:

Reagent	Role	Specification
Enamine Intermediate	**Precursor**	**Dry, <0.5% LOD**

| Dowtherm A (or Diphenyl Ether) | Solvent | High boiling point (258°C) |

Protocol:

- Pre-heating: Charge Dowtherm A (10 volumes relative to Enamine mass) into the reactor. Heat to 230°C.[1]
  - Process Tip: Pre-heating is vital. Adding the solid to cold solvent and heating up results in polymerization and lower yields.
- Controlled Addition: Slowly add the solid Enamine intermediate to the hot solvent via a solids-addition funnel or screw feeder.
  - Rate: Add over 30–60 minutes. Maintain temperature >215°C.
  - Observation: Vigorous off-gassing (CO_2/Acetone) will occur. Ensure scrubber/condenser is active.

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- Completion: Stir at 230°C for 1 hour after addition is complete.
- Cooling & Crystallization: Cool the mixture to ~50°C.
- Precipitation: Add n-Heptane or Hexane (5 volumes) slowly to precipitate the product from the Dowtherm oil.
- Filtration: Filter the brown/tan solid.
- Wash: Wash extensively with Hexane to remove residual Dowtherm A.
- Drying: Vacuum dry at 60°C.
  - Target Product:6-Bromo-7-methoxyquinolin-4-ol[1]
  - Expected Yield: ~75–80%[1][4]

Phase 3: Conversion to 4-Chloro Derivative (Optional)

For Lenvatinib synthesis, the 4-OH is converted to the 4-Cl.

- Suspend the Quinolin-4-ol in $POCl_3$ (5 vol).
- Heat to 110°C for 1 hour.
- Quench: Pour carefully into ice-cold saturated Na_2CO_3 (Exothermic!).
- Filter the precipitate.[4] This yields 4-chloro-**6-bromo-7-methoxyquinoline**.[1]

Process Workflow & Safety Architecture

The following diagram illustrates the operational flow and critical control points (CCPs) for the large-scale manufacturing process.

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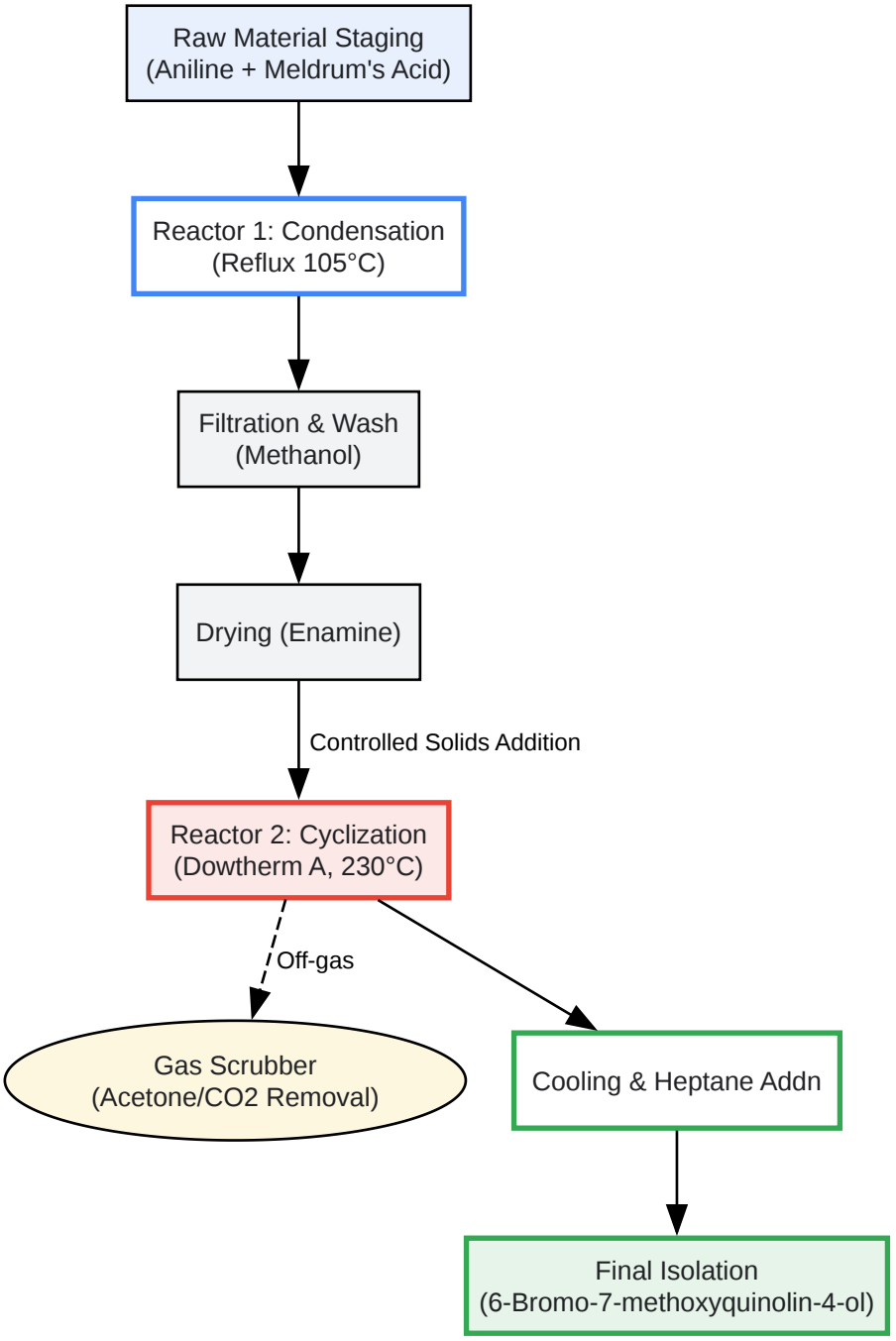

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Caption: Figure 2. Operational workflow emphasizing the critical high-temperature cyclization step.

Quality Control & Troubleshooting

Analytical Specifications (HPLC)

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- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).
- Mobile Phase: A: 0.1% H3PO4 in Water; B: Acetonitrile. Gradient 10-90% B.
- Detection: UV @ 254 nm.
- Retention Time (Approx):
  - Starting Aniline: ~4.5 min
  - Enamine Intermediate: ~12.0 min
  - Quinolin-4-ol Product: ~7.8 min

Troubleshooting Table

Issue	Probable Cause	Corrective Action
Low Yield in Step 1	Incomplete reaction of Meldrum's acid	Ensure TMOF is fresh; moisture kills the reaction.
"Gummy" Precipitate in Step 2	Temperature < 215°C during addition	Maintain T > 220°C. Add solid slower to prevent cooling.
Dark Black Product	Oxidation / Overheating	Degas Dowtherm A with N_2 prior to use.
Residual Solvent	Dowtherm entrapment	Increase Heptane wash volumes; dry at higher vac.

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